

Cross-Validation of GSK494581A: A Comparative Guide to its Dual Activity

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Compound of Interest

Compound Name: GSK494581A

Cat. No.: B15604562

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GSK494581A is a notable pharmacological tool compound characterized by its dual activity as an inhibitor of the glycine transporter 1 (GlyT1) and an agonist of the G protein-coupled receptor 55 (GPR55). Understanding the potency and efficacy of **GSK494581A** at both of these targets is crucial for its application in research and drug development. This guide provides a comparative analysis of the performance of **GSK494581A** in various assays, offering supporting experimental data and detailed protocols to facilitate the cross-validation of its biological effects.

Data Presentation: Comparative Potency of GSK494581A

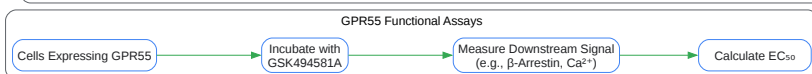
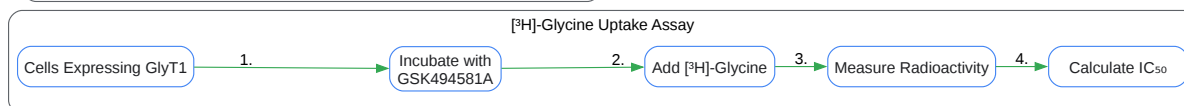
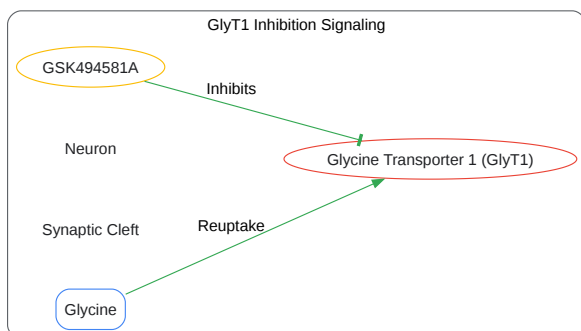
The following table summarizes the quantitative data for **GSK494581A**'s activity on its two primary molecular targets, GlyT1 and GPR55, as determined by distinct in vitro assays. This allows for a direct comparison of its potency.

Target	Assay Type	Measured Parameter	Value	Reference
Glycine Transporter 1 (GlyT1)	[³ H]-Glycine Uptake Assay	IC ₅₀	10,000 nM	[1]
G Protein-Coupled Receptor 55 (GPR55)	β-Arrestin Recruitment Assay	EC ₅₀	160 nM	[1]
G Protein-Coupled Receptor 55 (GPR55)	Yeast Reporter Gene Assay	pEC ₅₀	6.8	[2] [3]

Note: pEC₅₀ is the negative logarithm of the EC₅₀ value. A pEC₅₀ of 6.8 corresponds to an EC₅₀ of approximately 158 nM.

Signaling Pathways and Experimental Workflows

To visually represent the mechanisms of action and the experimental approaches for validating the activity of **GSK494581A**, the following diagrams are provided.



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References

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